

# Application Note: Dihydromicromelin B as a Standard for HPLC Analysis

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## Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B12441224

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## Introduction

**Dihydromicromelin B** is a naturally occurring coumarin derivative isolated from the plant family Rutaceae. As with many natural products, accurate and reproducible quantification is essential for research and development, particularly in the fields of phytochemistry, pharmacology, and drug discovery. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for the separation, identification, and quantification of chemical compounds. This application note provides a detailed protocol for the use of **Dihydromicromelin B** as a reference standard for HPLC analysis. The methodologies described herein are intended to serve as a guide for researchers to establish their own validated analytical methods for the quantification of **Dihydromicromelin B** in various sample matrices.

## Physicochemical Properties of Dihydromicromelin B

A summary of the key physicochemical properties of **Dihydromicromelin B** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>6</sub>	[1]
Molecular Weight	290.27 g/mol	[1]
CAS Number	94285-06-0	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, Methanol, Ethanol	
Storage	Store at -20°C for long-term stability	[2]

## Experimental Protocols

### Preparation of Standard Solutions

Materials:

- **Dihydromicromelin B** reference standard
- HPLC-grade methanol
- HPLC-grade water
- Dimethyl sulfoxide (DMSO)
- Volumetric flasks (1 mL, 5 mL, 10 mL)
- Micropipettes

Protocol:

- **Stock Solution (1 mg/mL):** Accurately weigh 1.0 mg of **Dihydromicromelin B** reference standard and transfer it to a 1 mL volumetric flask. Dissolve the compound in a minimal amount of DMSO (e.g., 50 µL) and then bring to volume with HPLC-grade methanol. Sonicate for 5 minutes to ensure complete dissolution.

- **Working Standard Solutions:** Prepare a series of working standard solutions by serial dilution of the stock solution with methanol to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

## HPLC Method

The following HPLC method is a recommended starting point and may require optimization based on the specific instrumentation and sample matrix.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV-Vis detector.

Chromatographic Conditions:

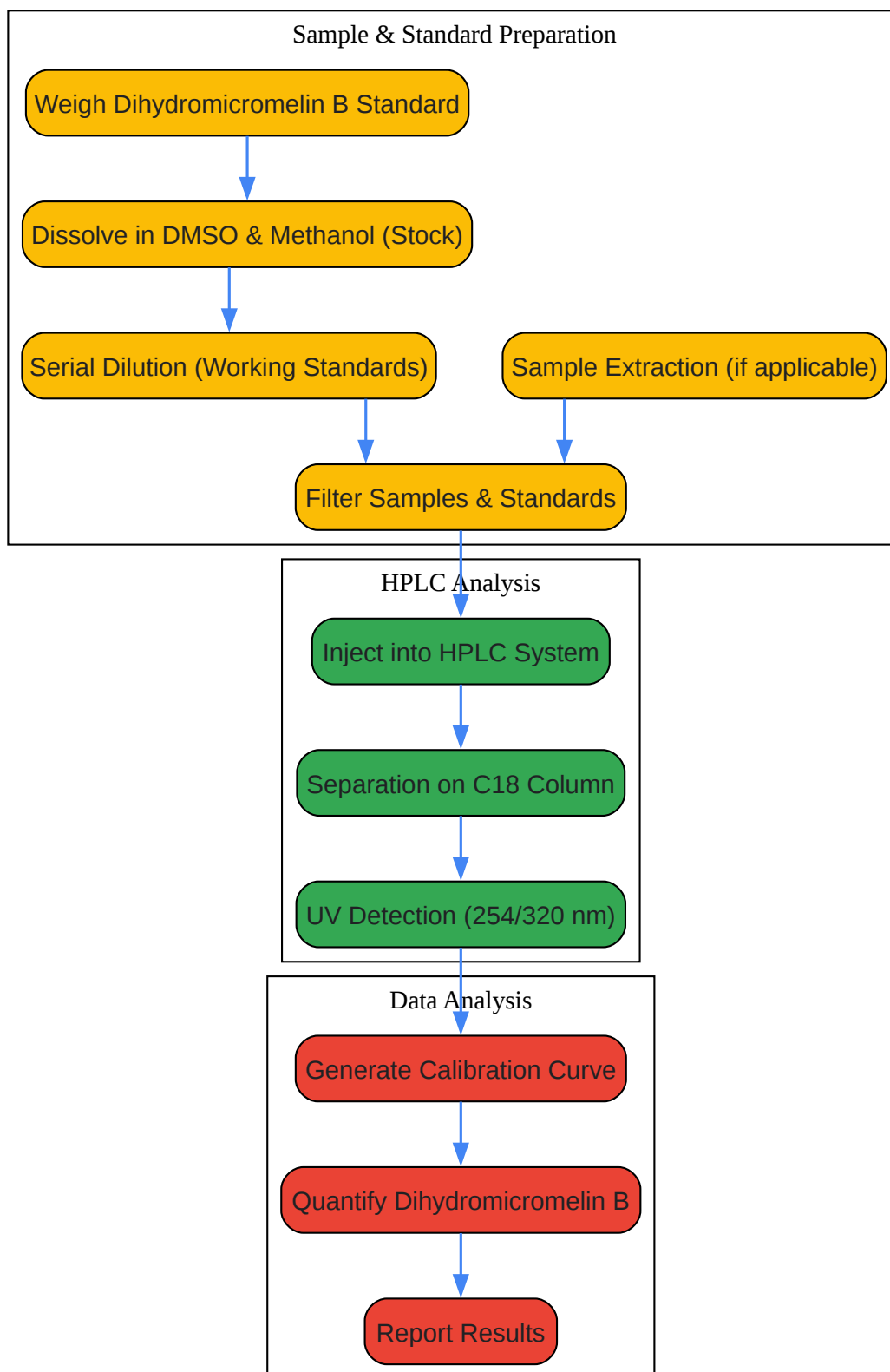
Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient Elution	0-5 min: 30% B 5-20 min: 30% to 70% B 20-25 min: 70% to 30% B 25-30 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm and 320 nm (based on typical coumarin absorbance)
Injection Volume	10 µL

## Method Validation Parameters (Hypothetical Data)

Method validation is crucial to ensure the reliability of the analytical results. Key validation parameters are summarized in Table 2.

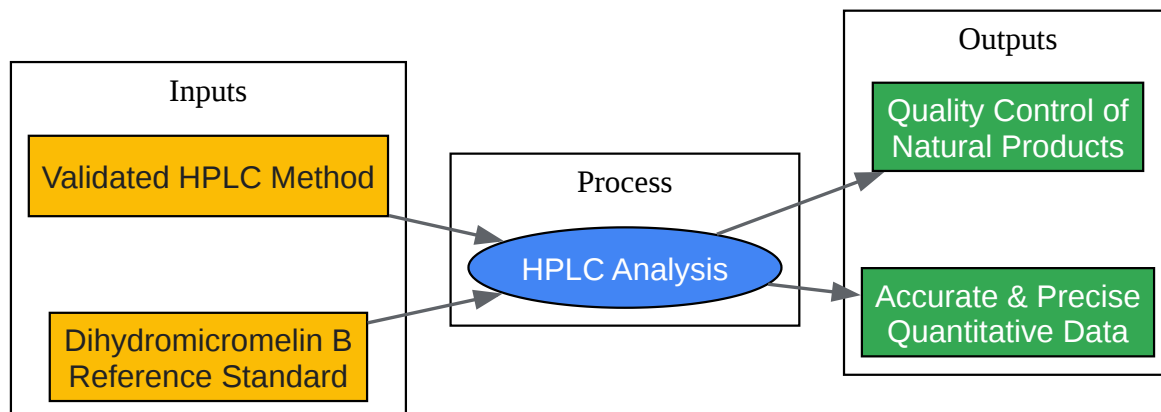
Parameter	Result
Linearity (Concentration Range)	1 - 100 µg/mL
Correlation Coefficient ( $r^2$ )	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%
Retention Time	Approximately 15.2 min

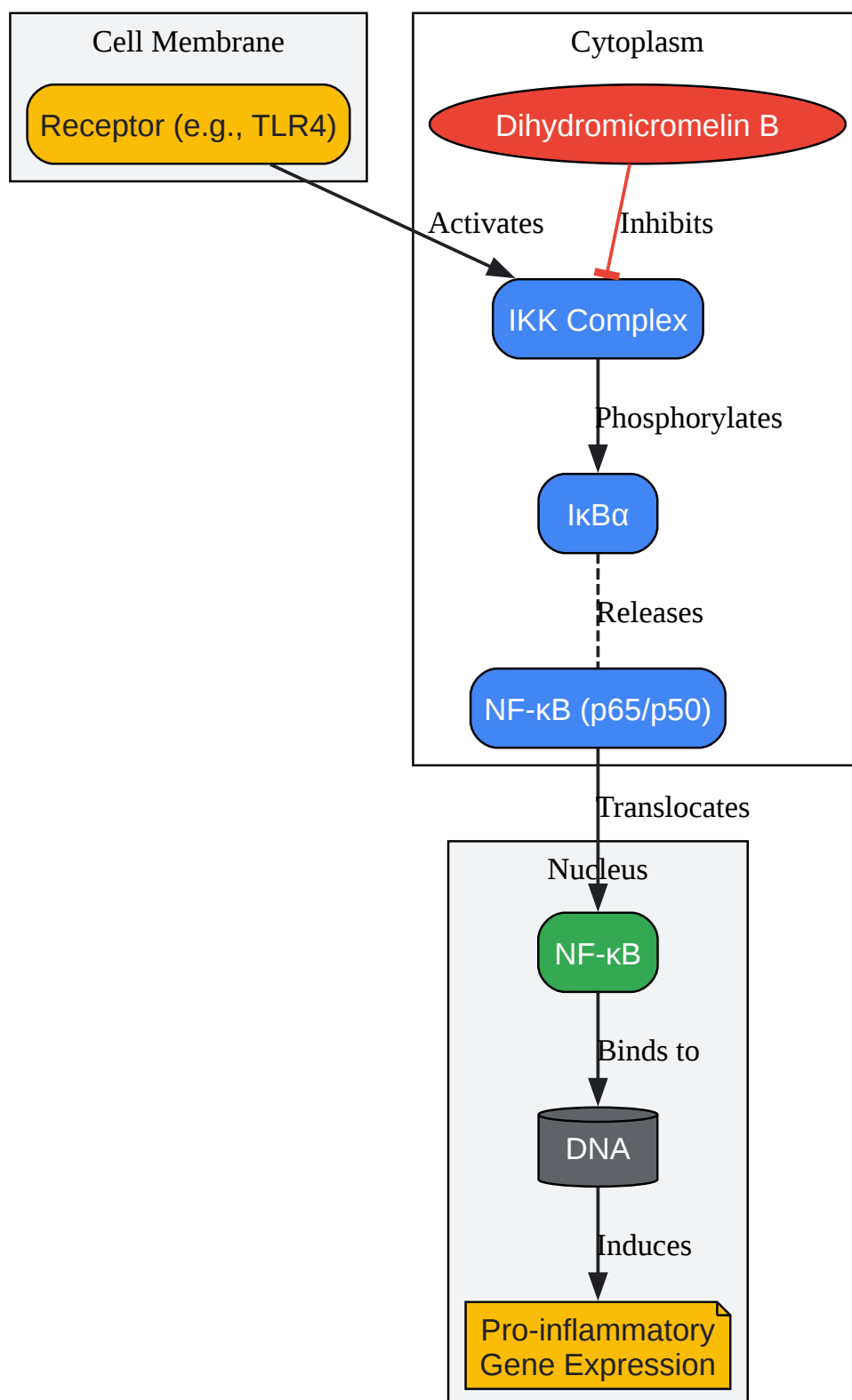
## Diagrams



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Caption: Experimental workflow for HPLC analysis of **Dihydromicromelin B**.





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## References

- 1. Dihydromicromelin B | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. biorbyt.com [[biorbyt.com](https://biorbyt.com)]
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